

Personal protective equipment for handling Ogerin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ogerin

Cat. No.: B609720

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Essential Safety and Handling Guide for Ogerin

This document provides immediate and essential safety, handling, and disposal protocols for **Ogerin**, a selective positive allosteric modulator of G protein-coupled receptor 68 (GPR68). Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

Ogerin: Key Quantitative Data

For quick reference, the following tables summarize the key physical, chemical, and storage properties of **Ogerin**.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	2-[4-Amino-6-[(phenylmethyl)amino]-1,3,5-triazin-2-yl]benzenemethanol[1][2]
Synonyms	ZINC67740571[1]
Molecular Formula	C ₁₇ H ₁₇ N ₅ O
Molecular Weight	307.35 g/mol
Purity	≥98%
Appearance	Solid
Solubility	DMSO: 50 mg/mL
CAS Number	1309198-71-7

Table 2: Storage and Stability

Condition	Duration
Stock Solution (-80°C)	2 years
Stock Solution (-20°C)	1 year
Solid Form (-20°C)	≥ 4 years
Shipping	Room temperature (within the continental US)

Personal Protective Equipment (PPE)

While **Ogerin** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety practices should be rigorously followed. The toxicological properties of **Ogerin** have not been thoroughly investigated, warranting a cautious approach.

- Eye Protection: Use safety glasses or goggles tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).

- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.
- **Respiratory Protection:** For handling the solid form where dust formation is possible, use a type N95 (US) or type P1 (EN 143) dust mask. Respirators and their components should be tested and approved under appropriate government standards.
- **Body Protection:** Wear a laboratory coat to prevent skin contact.

Operational Plan: Step-by-Step Handling Protocol

This section outlines the procedural steps for the safe handling of **Ogerin** from receipt to experimental use.

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store the solid compound at -20°C for long-term stability. For stock solutions, store at -20°C for up to one year or at -80°C for up to two years.

All preparation of stock solutions should be performed in a chemical fume hood.

- **Reconstitution:** To prepare a stock solution, dissolve solid **Ogerin** in DMSO to a desired concentration, for example, 50 mg/mL.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date, and storage temperature. Store at -20°C or -80°C.
- **Dilution:** On the day of the experiment, thaw a single aliquot of the **Ogerin** stock solution. Prepare working solutions by diluting the stock solution with the appropriate cell culture medium or buffer.
- **Handling:** When adding **Ogerin** to cell cultures or experimental systems, continue to use appropriate PPE.

- Incubation: **Ogerin** has been used in various experimental settings, with incubation times ranging from minutes to hours, depending on the assay. For example, it has been shown to activate Gαs signaling in as little as 40 minutes and inhibit pro-fibrotic phenotypes over 48-72 hours.

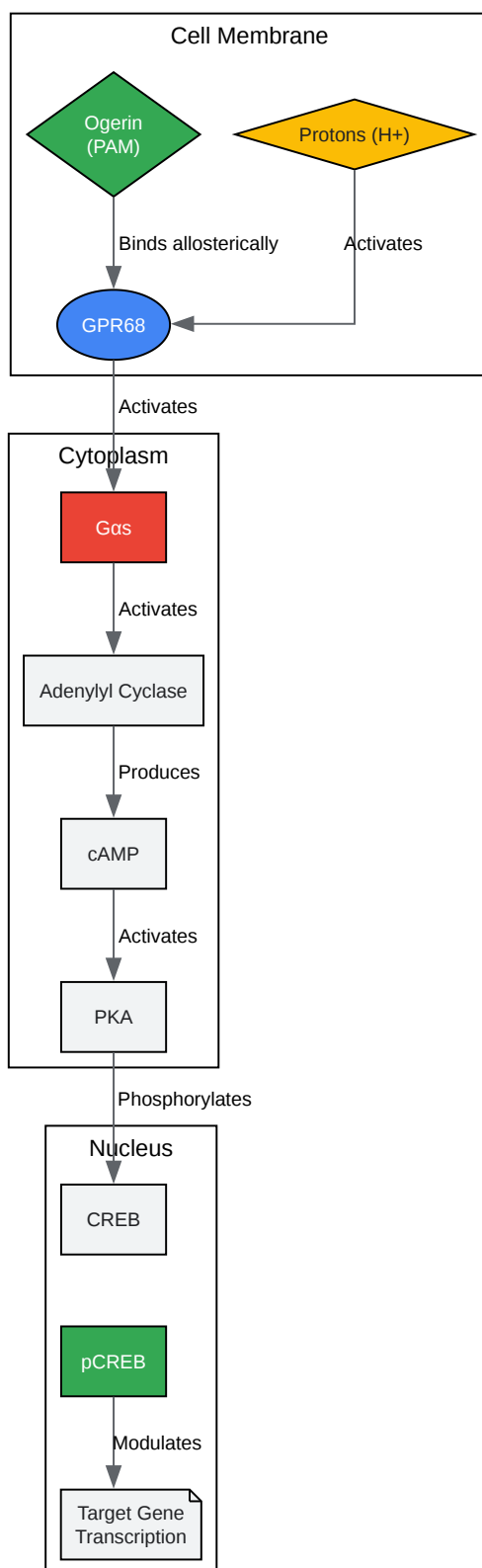
Disposal Plan

Proper disposal of **Ogerin** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Unused Product: Dispose of unused solid **Ogerin** and stock solutions as chemical waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Do not dispose of it down the drain.
- Contaminated Materials: All materials that have come into contact with **Ogerin**, including pipette tips, tubes, and gloves, should be collected in a designated, sealed waste container.
- Decontamination: Decontaminate work surfaces with a suitable laboratory disinfectant or cleaning agent.
- Regulatory Compliance: Follow all local, state, and federal regulations for chemical waste disposal.

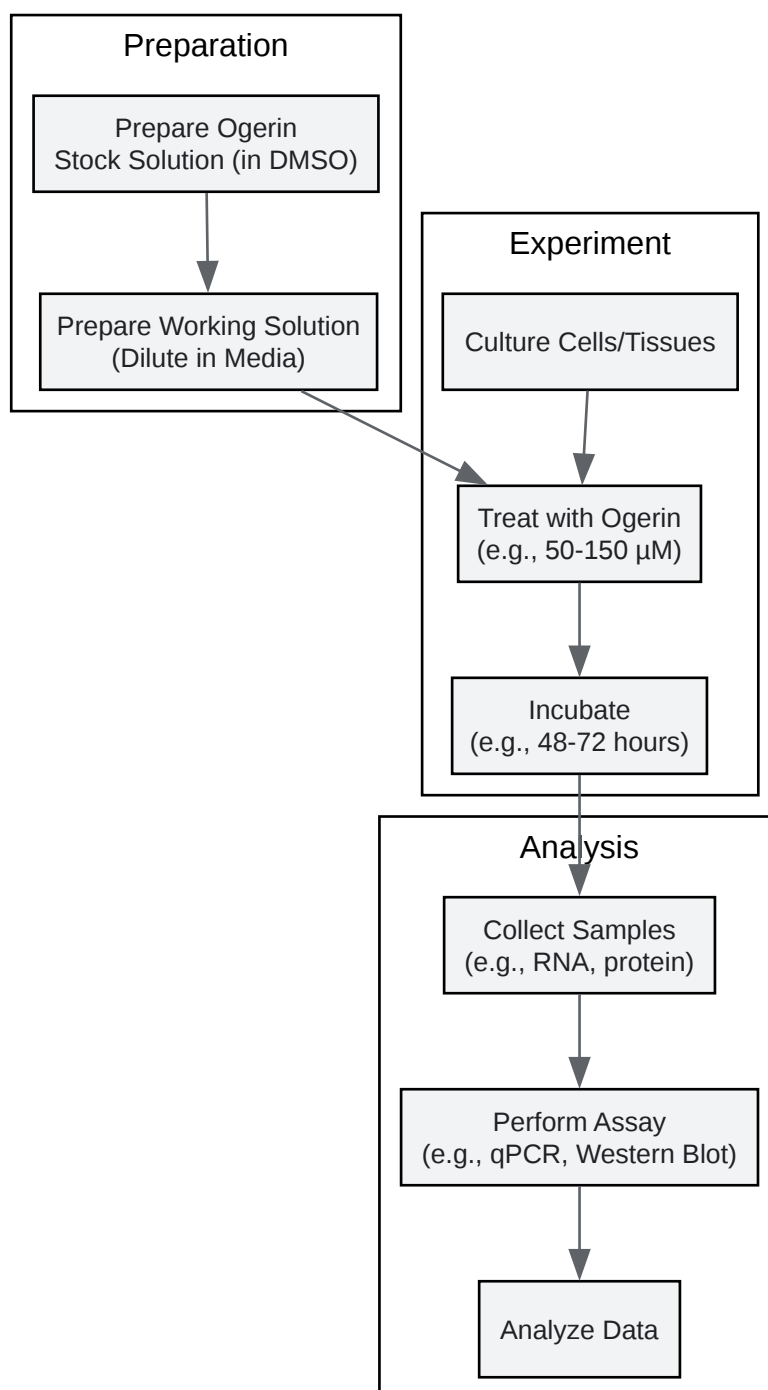
Visualizing Ogerin's Mechanism and Workflow

To aid in understanding the molecular and procedural aspects of working with **Ogerin**, the following diagrams illustrate its signaling pathway and a general experimental workflow.



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Caption: **Ogerin** acts as a positive allosteric modulator (PAM) of GPR68, enhancing its activation by protons. This leads to the activation of the G α s signaling pathway, culminating in PKA-mediated CREB phosphorylation and modulation of target gene transcription.



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Caption: A generalized workflow for in vitro experiments using **Ogerin**, from solution preparation to data analysis. This process involves treating cultured cells with **Ogerin** and subsequently analyzing the effects through various molecular assays.

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References

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